

Pygenic acid A molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pygenic acid A*
Cat. No.: B020479

[Get Quote](#)

Pygenic Acid A: Molecular Characteristics

Pygenic acid A, a natural compound found in plants such as *Prunella vulgaris*, possesses a distinct molecular profile that is crucial for its bioactivity.^[1] This triterpenoid compound has a molecular formula of C₃₀H₄₈O₄.^[2] Its calculated molecular weight is 472.7 g/mol .^[2]

Physicochemical Data Summary

For clarity and comparative analysis, the key molecular identifiers for **Pygenic acid A** are summarized in the table below. This data is essential for researchers engaged in the analysis, synthesis, and experimental application of this compound.

Identifier	Value	Source
Molecular Formula	C ₃₀ H ₄₈ O ₄	PubChem ^[2]
Molecular Weight	472.7 g/mol	PubChem ^[2]

Note: The provided data is based on computational analysis as reported by PubChem.

It is important to distinguish **Pygenic acid A** from its related compounds, Pygenic acid B and Pygenic acid C a, which differ in their molecular formulas and weights, indicating variations in their chemical structures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pygenic Acid A | C₃₀H₄₈O₄ | CID 15917998 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Pygenic acid A molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b020479#pygenic-acid-a-molecular-formula-and-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com